

What is Carboplatin-d4 and its chemical structure

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Compound of Interest

Compound Name: Carboplatin-d4

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An In-depth Technical Guide to Carboplatin-d4

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Carboplatin-d4**, a deuterated analog of the widely used anticancer drug Carboplatin. It is primarily intended for professionals in the fields of pharmaceutical research, clinical diagnostics, and drug metabolism studies who utilize stable isotope-labeled internal standards for quantitative analysis.

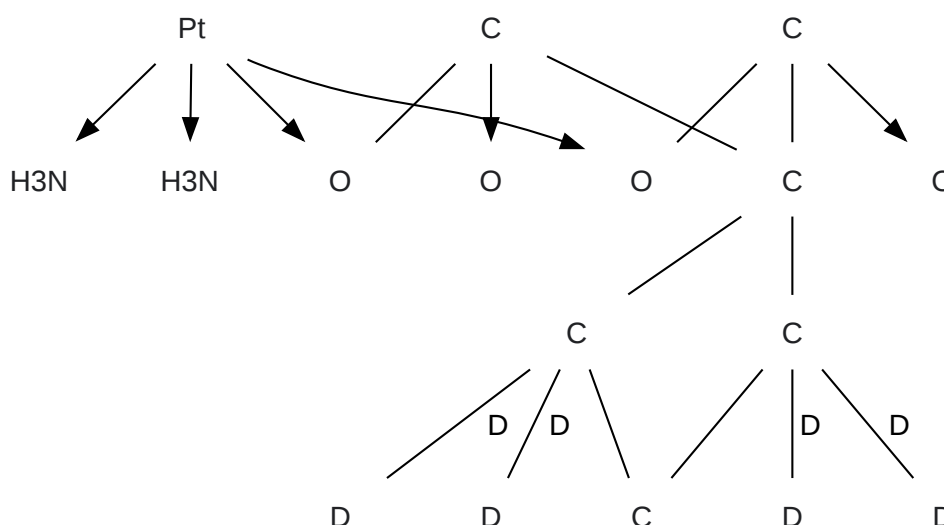
Introduction to Carboplatin-d4

Carboplatin-d4 is the deuterium-labeled form of Carboplatin, an alkylating agent belonging to the platinum-based chemotherapy drugs.^{[1][2]} In **Carboplatin-d4**, four hydrogen atoms on the cyclobutane ring of the 1,1-cyclobutanedicarboxylato ligand have been replaced with deuterium atoms. This isotopic substitution results in a molecule with a higher molecular weight than its non-deuterated counterpart, while maintaining nearly identical chemical and physical properties.

The primary and critical application of **Carboplatin-d4** is as an internal standard in bioanalytical methods, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the precise quantification of Carboplatin in biological matrices such as plasma and tissue homogenates.^{[1][3]} Its use is essential for correcting for variations in sample preparation and instrument response, thereby ensuring the accuracy and reliability of pharmacokinetic and therapeutic drug monitoring studies.

Chemical Structure and Properties

The chemical structure of **Carboplatin-d4** is characterized by a central platinum atom coordinated to two ammine ligands and a bidentate 1,1-cyclobutane-d4-dicarboxylato ligand.



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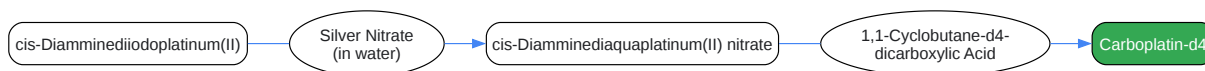
Caption: Chemical structure of **Carboplatin-d4**.

Quantitative Data Summary

| Property | Value |
|----------------------|---|
| Chemical Formula | C ₆ H ₈ D ₄ N ₂ O ₄ Pt |
| Molecular Weight | 375.27 g/mol |
| Purity | ≥98% |
| Appearance | Solid |
| Solubility | Slightly soluble in water and methanol |
| Storage Temperature | -20°C |
| Unlabeled CAS Number | 41575-94-4 |

Synthesis Pathway

The synthesis of **Carboplatin-d4** is analogous to that of Carboplatin, with the key difference being the use of a deuterated precursor for the cyclobutane ring. The general synthetic route involves the reaction of a platinum(II) complex with a deuterated 1,1-cyclobutanedicarboxylic acid.



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Caption: Generalized synthesis pathway for **Carboplatin-d4**.

Experimental Protocols: Quantification of Carboplatin in Human Plasma using LC-MS/MS

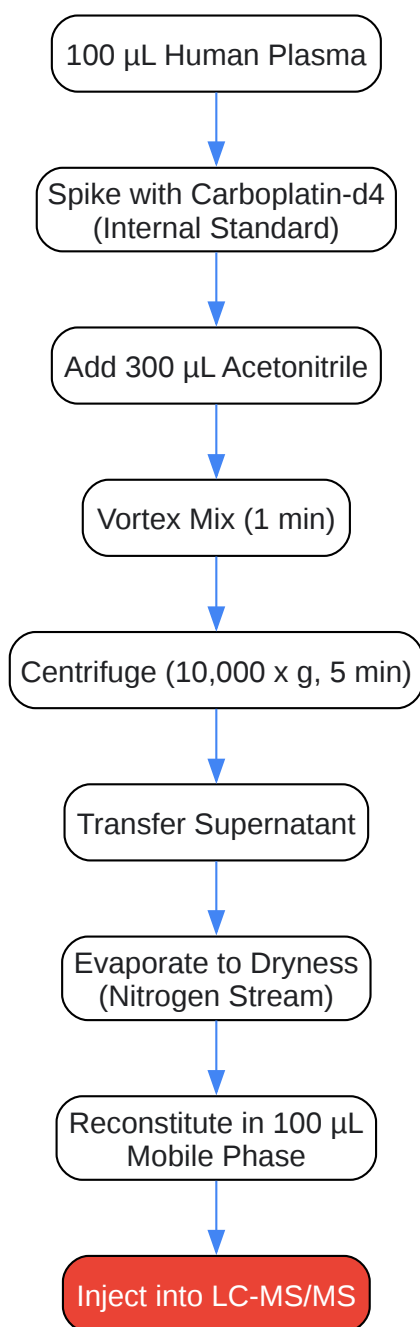
This section details a typical experimental protocol for the quantitative analysis of Carboplatin in human plasma using **Carboplatin-d4** as an internal standard. This method is crucial for pharmacokinetic studies and therapeutic drug monitoring.

Materials and Reagents

- Carboplatin analytical standard
- **Carboplatin-d4** (internal standard)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (with anticoagulant)

Sample Preparation

A protein precipitation method is commonly employed for sample clean-up.[4]



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Caption: Experimental workflow for plasma sample preparation.

Liquid Chromatography Conditions

- HPLC System: A standard high-performance liquid chromatography system.

- Column: A C18 reversed-phase column (e.g., 100 x 2.0 mm, 5 μ m) is often used.[4]
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by re-equilibration.
- Flow Rate: 0.3 mL/min.[4]
- Injection Volume: 5 μ L.

Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive electrospray ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Carboplatin: The precursor ion ($[M+H]^+$) is m/z 372.0. A common product ion for quantification is m/z 294.1, corresponding to the loss of the cyclobutanedicarboxylato ligand.
 - **Carboplatin-d4**: The precursor ion ($[M+H]^+$) is m/z 376.0. The corresponding product ion for quantification is m/z 298.1.

Mechanism of Action

As an analog of Carboplatin, **Carboplatin-d4** is expected to exhibit the same mechanism of action. Following administration, the dicarboxylato ligand is slowly hydrolyzed, allowing the platinum atom to form covalent bonds with DNA, primarily at the N7 position of guanine and adenine residues. This leads to the formation of intrastrand and interstrand DNA crosslinks, which inhibit DNA replication and transcription, ultimately inducing apoptosis in rapidly dividing cancer cells.

Conclusion

Carboplatin-d4 is an indispensable tool for researchers and clinicians involved in the development and therapeutic monitoring of Carboplatin. Its use as an internal standard in LC-MS/MS assays provides the necessary accuracy and precision for reliable quantification in complex biological matrices. The detailed protocols and data presented in this guide are intended to support the effective implementation of **Carboplatin-d4** in analytical workflows.

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